

Technical Guide: Physicochemical Properties of Carbomer 934

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Compound of Interest

Compound Name: YM 934

Cat. No.: B154355

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Disclaimer: Initial searches for a compound designated "YM-934" did not yield information on a specific active pharmaceutical ingredient. The data presented in this guide pertains to Carbomer 934 (also known by the trade name Carbopol® 934), a widely used pharmaceutical excipient. It is possible that the query for "YM-934" was intended to refer to this substance.

This technical guide provides an in-depth overview of the solubility and stability of Carbomer 934, targeting researchers, scientists, and professionals in drug development.

Core Properties of Carbomer 934

Carbomer 934 is a high molecular weight polymer of acrylic acid that is cross-linked with allyl ethers of sucrose.[1] It is a synthetic polymer used extensively in the pharmaceutical and cosmetic industries as a thickening, suspending, and emulsifying agent.[2][3][4] In its raw form, it is a white, fluffy, and hygroscopic powder.[1]

Physicochemical Data

The following table summarizes the key quantitative specifications for Carbomer 934.

Property	Specification
Carboxylic Acid (-COOH) Content	56.0% - 68.0% (on dried basis)[1]
Viscosity (0.5% neutralized aqueous dispersion at 25°C)	30,500 - 39,400 mPa·s[1]
Molecular Weight	Variable, high molecular weight polymer[1]
Primary Particle Size	~0.2 µm in diameter
Flocculated Powder Particle Size	2-7 µm in diameter

Solubility Profile

Carbomer 934 does not dissolve in the traditional sense but rather swells significantly in water and other polar solvents to form a gel or dispersion.[1][5] This swelling is a result of its three-dimensionally cross-linked microgel structure.[5] The polymer is soluble in water, glycerol, and, after neutralization, in ethanol (95%).[6][7] Neutralization of the acidic carboxylic acid groups with a suitable base (e.g., sodium hydroxide, triethanolamine) is crucial for the formation of a highly viscous gel.[1][7]

Stability Profile

Carbomer 934 exhibits good stability, making it a versatile excipient in various formulations. It is stable at room temperature when stored in closed containers.[2] Formulations made with Carbomer 934 can maintain their integrity across a range of temperatures and storage conditions.[2]

Experimental Protocols

Detailed experimental protocols for a specific drug "YM-934" are not available. However, standard methodologies for characterizing Carbomer 934 are described below.

Viscosity Measurement

The viscosity of Carbomer 934 is a critical quality attribute. A typical protocol involves:

- Preparation of a 0.5% aqueous dispersion of Carbomer 934 by slowly sprinkling the polymer onto the vortex of stirred purified water.
- Neutralization of the dispersion to a pH of approximately 7.5 with a suitable base, such as 1 M sodium hydroxide.[1]
- Measurement of the viscosity of the resulting gel using a rotational viscometer at a specified temperature (e.g., 25°C) and shear rate.[1]

Carboxylic Acid Content Assay

The percentage of carboxylic acid groups is determined by titration:

- A weighed amount of Carbomer 934, previously dried under vacuum, is dispersed in water.
- The dispersion is titrated with a standardized solution of sodium hydroxide.
- The endpoint is determined potentiometrically, and the carboxylic acid content is calculated.

Identification via Infrared Spectroscopy

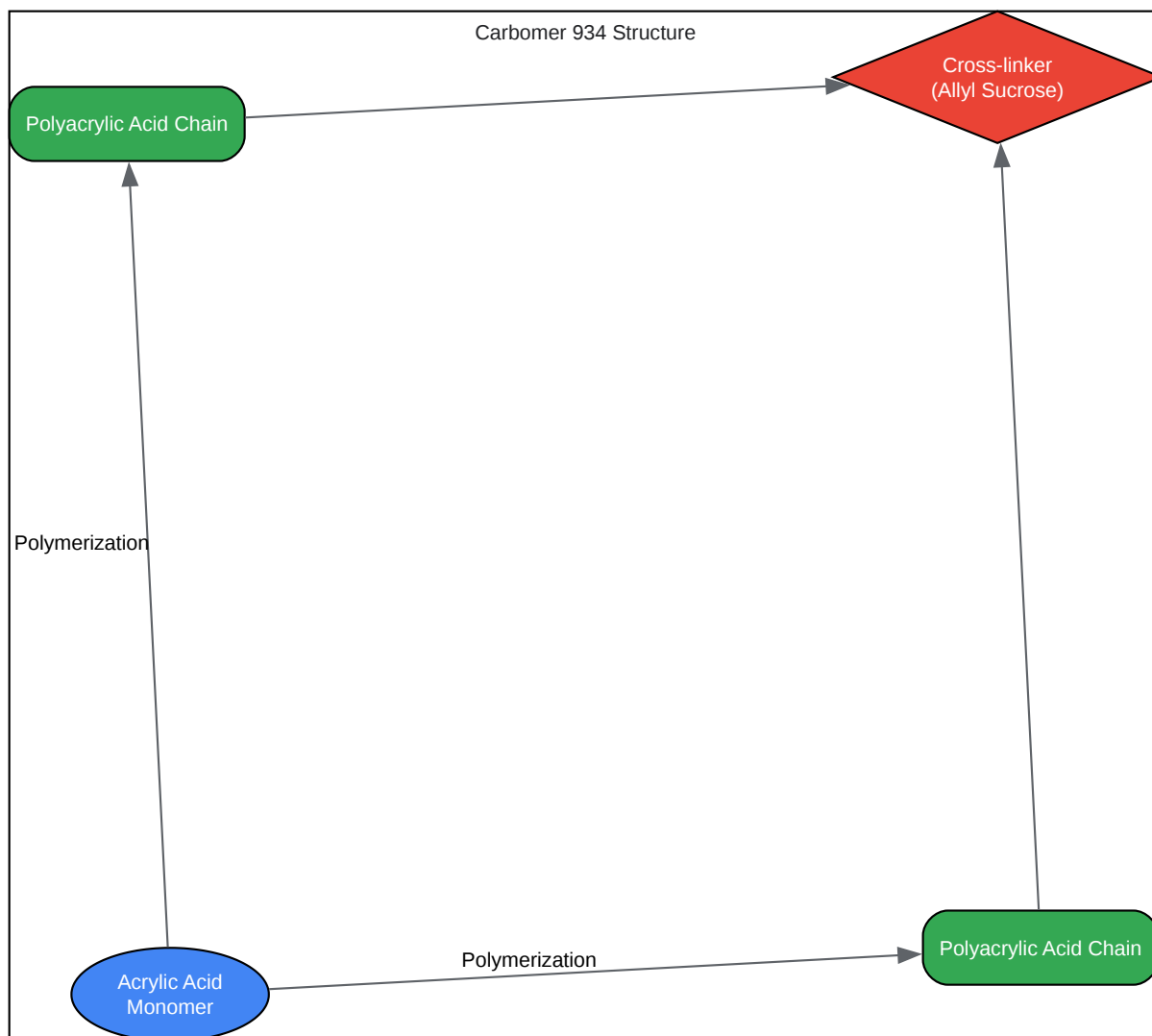
The identity of Carbomer 934 can be confirmed using infrared (IR) spectroscopy:

- A sample of the polymer is prepared for analysis (e.g., as a KBr pellet).
- The IR spectrum is recorded over a specific wavenumber range.
- The resulting spectrum is compared to a reference spectrum of Carbomer 934, which should exhibit characteristic absorption bands at approximately 1710, 1454, 1414, 1245, 1172, 1115, and 801 cm^{-1} . [1]

Visualizations

Chemical Structure of Carbomer 934

The following diagram illustrates the basic chemical structure of Carbomer 934, highlighting its cross-linked polyacrylic acid nature.

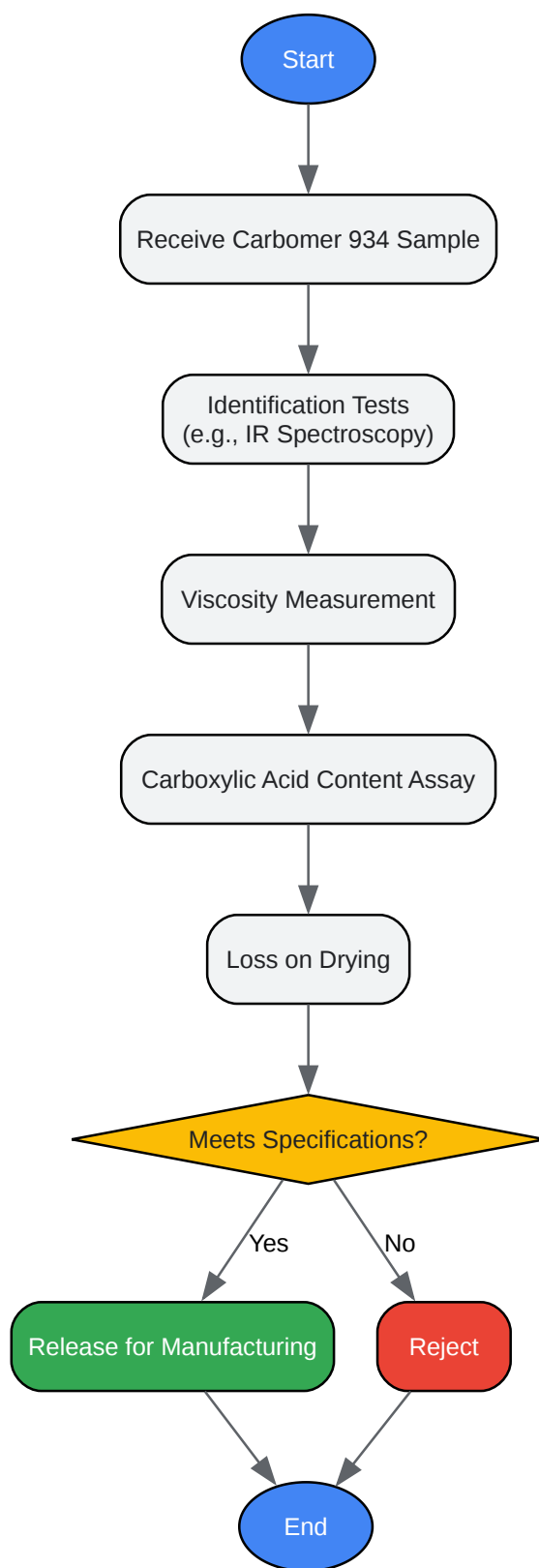


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Caption: Conceptual structure of Carbomer 934.

Quality Control Workflow for Carbomer 934

This diagram outlines a typical workflow for the quality control testing of Carbomer 934 raw material.



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Caption: Quality control workflow for Carbomer 934.

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